

"Tetrafluorophthalic acid" CAS number 652-03-9

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Compound of Interest

Compound Name: *Tetrafluorophthalic acid*

Cat. No.: *B1294977*

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An In-depth Technical Guide to **Tetrafluorophthalic Acid** (CAS 652-03-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrafluorophthalic acid, with the CAS number 652-03-9, is a fluorinated aromatic dicarboxylic acid. Its chemical structure, featuring a benzene ring substituted with four fluorine atoms and two adjacent carboxylic acid groups, imparts unique properties such as enhanced thermal stability and chemical resistance. These characteristics make it a valuable building block and intermediate in various fields of chemical synthesis, including the development of high-performance polymers, specialty dyes, and pharmaceutical intermediates.^[1] This guide provides a comprehensive overview of its physicochemical properties, synthesis, applications, and safety protocols.

Physicochemical Properties

The fundamental physical and chemical properties of **Tetrafluorophthalic acid** are summarized below. These characteristics are crucial for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Reference
CAS Number	652-03-9	[1][2]
Molecular Formula	C ₈ H ₂ F ₄ O ₄	[1][2]
Molecular Weight	238.09 g/mol	[1][2]
Appearance	White to light yellow or light orange powder/crystal	[1][3]
Melting Point	149 - 164 °C	[1][2][3]
Boiling Point	345.7 ± 42.0 °C at 760 mmHg	[2][4]
Density	1.8 ± 0.1 g/cm ³	[2]
Flash Point	162.9 ± 27.9 °C	[2][4]
Purity	≥ 98% (Assay by titration)	[1]
IUPAC Name	3,4,5,6-Tetrafluorobenzene-1,2-dicarboxylic acid	[5]

Spectroscopic Data

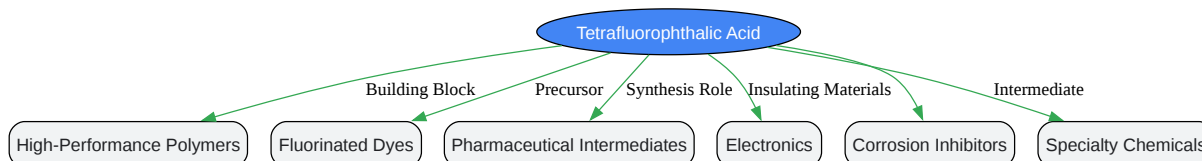
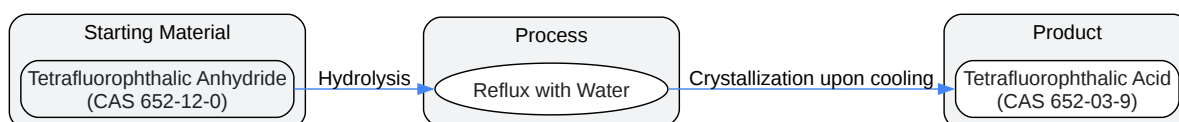
Spectroscopic data is essential for the structural elucidation and purity assessment of **Tetrafluorophthalic acid**.

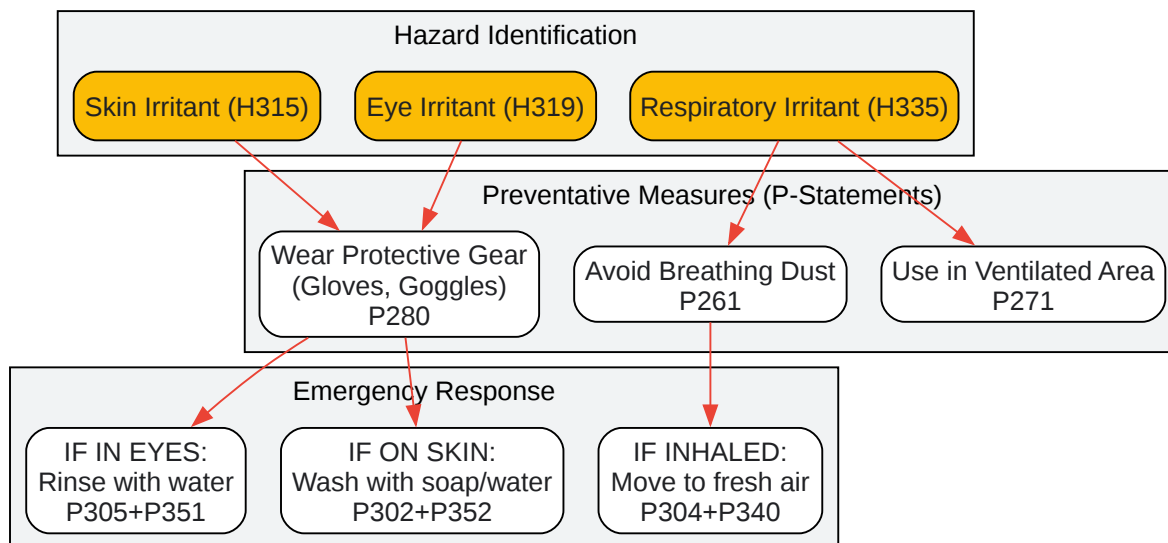
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR data for **Tetrafluorophthalic acid** is available and has been recorded in solvents such as DMSO-d₆. [5][6]
- Infrared (IR) Spectroscopy: IR spectra have been obtained, with techniques including KBr wafer and gas-phase analysis available through databases like NIST. [5][7][8]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, providing information on the fragmentation pattern of the molecule. The NIST WebBook is a source for this data. [5][7][9]

Synthesis and Reactivity

Tetrafluorophthalic acid is primarily synthesized through the hydrolysis of its corresponding anhydride or N-substituted imides. Its reactivity is characteristic of aromatic carboxylic acids, with the fluorine substituents enhancing its electrophilic nature.

A common synthetic pathway involves the hydrolysis of Tetrafluorophthalic anhydride. This process is straightforward and yields the diacid in high purity.





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